

# Essential Safety and Logistical Guidance for Handling 1,14-Tetradecanedioic-D24 Acid

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## Compound of Interest

Compound Name: 1,14-Tetradecanedioic-D24 acid

Cat. No.: B1436207

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For researchers, scientists, and drug development professionals, the safe handling and disposal of specialized chemical compounds like **1,14-Tetradecanedioic-D24 acid** are paramount for a secure and compliant laboratory environment. This guide provides immediate, essential safety protocols, operational plans, and disposal procedures to minimize risk and ensure regulatory adherence.

Chemical Identifier:

- Name: **1,14-Tetradecanedioic-D24 Acid**
- CAS Number: 130348-88-8[1][2]
- Molecular Formula: C<sub>14</sub>D<sub>24</sub>H<sub>2</sub>O<sub>4</sub>[3]
- Appearance: White solid[1]

## Hazard Identification and First Aid

**1,14-Tetradecanedioic-D24 acid** is classified as an irritant.[1] The safety data for the deuterated compound is based on its non-deuterated counterpart, 1,14-Tetradecanedioic acid, and the hazards are presumed to be similar.[1] The non-deuterated form is known to cause skin and eye irritation and may lead to respiratory irritation.[4]

Hazard	Description	First Aid Measures
Eye Irritation	Causes serious eye irritation.	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Irritation	Causes skin irritation.	Wash the affected area with soap and water. <sup>[1]</sup> Remove contaminated clothing. If irritation persists, seek medical attention.
Inhalation	May cause respiratory tract irritation. <sup>[4]</sup>	Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
Ingestion	Potential for gastrointestinal irritation.	Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to create a barrier between the handler and the chemical.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical splash-resistant safety goggles.[1]	To prevent eye contact which can cause serious irritation.[4]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).[1]	To prevent skin contact which can cause irritation.[4]
Skin/Body Protection	Laboratory coat and close-toed footwear.	To protect skin from accidental splashes or spills.
Respiratory Protection	Use in a well-ventilated area, preferably a fume hood.[1] For spills, a self-contained breathing apparatus may be necessary.[1]	To minimize inhalation of dust particles which may cause respiratory irritation.[4]

## Operational Plan: Handling and Storage

### Engineering Controls:

- Always handle **1,14-Tetradecanedioic-D24 acid** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust.[1]
- Ensure that eyewash stations and safety showers are readily accessible.[1]

### Handling Procedures:

- Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare the workspace by removing any unnecessary items and ensuring spill cleanup materials are accessible.
- Weighing and Transfer:** Conduct all weighing and transferring of the powdered solid within a fume hood to control dust. Use appropriate tools (e.g., spatula, weigh boat) to minimize the generation of airborne particles.
- Solution Preparation:** When dissolving the solid, add the acid to the solvent slowly to avoid splashing.

- **Post-Handling:** After handling, decontaminate all equipment and the work area. Wash hands thoroughly with soap and water.

#### Storage:

- Store at room temperature in a dry, well-ventilated area.<sup>[1]</sup>
- Keep containers tightly closed to prevent moisture absorption and contamination.
- Store away from incompatible materials such as bases and strong oxidizing/reducing agents.<sup>[1]</sup>

## Spill Management and Disposal Plan

### Accidental Release Measures

In the event of a spill, follow these steps to ensure safety and proper cleanup:

- **Evacuate:** Immediately evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated, if safe to do so.
- **PPE:** Don the appropriate PPE, including respiratory protection (a self-contained breathing apparatus for larger spills), chemical-resistant gloves, and eye protection.<sup>[1]</sup>
- **Containment:** For powdered spills, carefully sweep or scoop the material to avoid creating dust.<sup>[5]</sup> For liquid spills, create a dike around the spill using an inert absorbent material like vermiculite or sand.<sup>[5][6]</sup>
- **Neutralization:** For acid spills, cautiously neutralize with a suitable agent like sodium bicarbonate or soda ash, working from the outside in.<sup>[5][6]</sup> Use pH paper to confirm neutralization.<sup>[6]</sup>
- **Cleanup:** Absorb the neutralized mixture with an inert material.<sup>[5]</sup> Place the absorbed material and any contaminated PPE into a clearly labeled, sealed container for hazardous waste.<sup>[5]</sup>
- **Decontamination:** Clean the spill area thoroughly with soap and water.

## Disposal Plan

All waste materials, including the chemical itself, contaminated absorbents, and disposable PPE, must be treated as hazardous waste.

Waste Disposal Protocol:

- Segregation: Collect all waste material, including unused product and contaminated consumables (e.g., gloves, wipes), in a designated and clearly labeled hazardous waste container.
- Labeling: Ensure the container is properly labeled with "Hazardous Waste," the chemical name "**1,14-Tetradecanedioic-D24 Acid**," and any associated hazards.
- Storage: Store the waste container in a designated, secure area, away from incompatible materials.
- Disposal: Arrange for disposal through a licensed disposal company, adhering to all federal, state, and local regulations.[\[1\]](#)

## Experimental Workflow Diagram

## Workflow for Handling 1,14-Tetradecanedioic-D24 Acid



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Caption: Workflow for handling **1,14-Tetradecanedioic-D24 acid**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Guidance for Handling 1,14-Tetradecanedioic-D24 Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1436207#personal-protective-equipment-for-handling-1-14-tetradecanedioic-d24-acid]

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